

# Managing the strong ammonia odor of ammonium carbonate in the lab

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammonium Carbonate

Cat. No.: B10773702

[Get Quote](#)

## Technical Support Center: Managing Ammonium Carbonate

This guide provides researchers, scientists, and drug development professionals with essential information for managing the strong ammonia odor associated with **ammonium carbonate** in a laboratory setting.

### Frequently Asked Questions (FAQs)

Q1: Why does my container of **ammonium carbonate** have a strong ammonia smell?

A1: **Ammonium carbonate** is an unstable salt that readily decomposes at room temperature and pressure. It breaks down into ammonium bicarbonate and ammonia gas, which is the source of the pungent odor.<sup>[1][2]</sup> This decomposition is accelerated by exposure to air, moisture, and heat.<sup>[2][3]</sup>

Q2: Is the ammonia odor from **ammonium carbonate** hazardous?

A2: Yes, ammonia gas is an irritant to the eyes, nose, throat, and respiratory system.<sup>[4]</sup> While the amount released from a closed container may be minimal, improper handling during experiments can release concentrations high enough to cause discomfort and pose health risks. Prolonged or severe exposure can lead to more serious respiratory issues.<sup>[4]</sup> The odor threshold for ammonia gas is less than 5 ppm.<sup>[2]</sup>

Q3: How can I reduce the ammonia smell from my stored **ammonium carbonate**?

A3: Proper storage is crucial. Store **ammonium carbonate** in a cool, dry, and well-ventilated area, away from incompatible materials like acids.<sup>[5]</sup> Keep the container tightly sealed when not in use.<sup>[5]</sup><sup>[6]</sup> Storing it in a cold place, such as a refrigerator, can help slow the rate of decomposition.<sup>[3]</sup>

Q4: What is the white powder that forms in my container of **ammonium carbonate** over time?

A4: As **ammonium carbonate** decomposes by losing ammonia, it converts into ammonium bicarbonate, which appears as a white, powdery substance.<sup>[2]</sup>

Q5: Can I still use **ammonium carbonate** that has partially decomposed?

A5: This depends on the requirements of your experiment. The presence of ammonium bicarbonate changes the molar concentration and composition of the reagent. For applications requiring high purity and precise concentrations, using a fresh, properly stored container is recommended.

## Troubleshooting Guide

Issue	Probable Cause(s)	Recommended Solution(s)
Strong ammonia odor upon opening the container	- Decomposition due to improper storage (e.g., elevated temperature, exposure to air/moisture).[2][3]	- Store ammonium carbonate in a cool, dry place in a tightly sealed container.[5][6]- Purchase smaller quantities to ensure the product is used before significant decomposition occurs.
Intense ammonia smell during an experiment (e.g., making a solution)	- Heating the compound or solution.[7][8]- Vigorous mixing or agitation, which increases the surface area for gas release.- Using hot water for dissolution.[3]	- Always handle ammonium carbonate in a certified chemical fume hood.[5]- Use cold or room-temperature solvents for dissolution.- Add the solid to the solvent slowly and stir gently to minimize dust and gas release.
Ammonia odor lingering in the lab after use	- Inadequate ventilation.- Small spills or residual powder on lab surfaces.	- Ensure local exhaust ventilation (like a fume hood) is operating correctly.[5][6]- Clean the work area thoroughly with water after use.[5]- For persistent odors, a weak acid solution (e.g., 5% acetic acid in water) can be used to wipe down surfaces to neutralize the basic ammonia gas.[9]
Inconsistent experimental results	- Use of partially decomposed ammonium carbonate, leading to incorrect stoichiometry.	- Use fresh ammonium carbonate from a properly stored container.- For highly sensitive applications like mass spectrometry, consider using ammonium bicarbonate, which can offer better pH stability, though it may have

other effects on the  
experiment.[10][11]

## Quantitative Data: Thermal Decomposition

**Ammonium carbonate**'s decomposition is highly dependent on temperature. Non-isothermal thermogravimetric analysis shows that the temperature at which the maximum rate of decomposition occurs increases with the heating rate.

Heating Rate (K/min)	Temperature of Maximum Reaction Rate (°C)
2	96
4	118
8	128

(Data sourced from a study on the thermal dissociation kinetics of solid ammonium carbonate)[12]

This data indicates that even modest heating significantly accelerates the release of ammonia. The average activation energy for this decomposition is approximately 77.39 kJ/mol.[12]

## Experimental Protocols

### Protocol: Preparation of an Aqueous Ammonium Carbonate Solution (1M) with Minimal Odor Release

Objective: To prepare a 1M solution of **ammonium carbonate** while minimizing the release of ammonia gas into the laboratory environment.

Materials:

- **Ammonium carbonate** (solid,  $(\text{NH}_4)_2\text{CO}_3$ )
- Deionized water, chilled

- Appropriate glassware (beaker, graduated cylinder)
- Magnetic stir bar and stir plate
- Spatula and weigh boat
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat

Procedure:

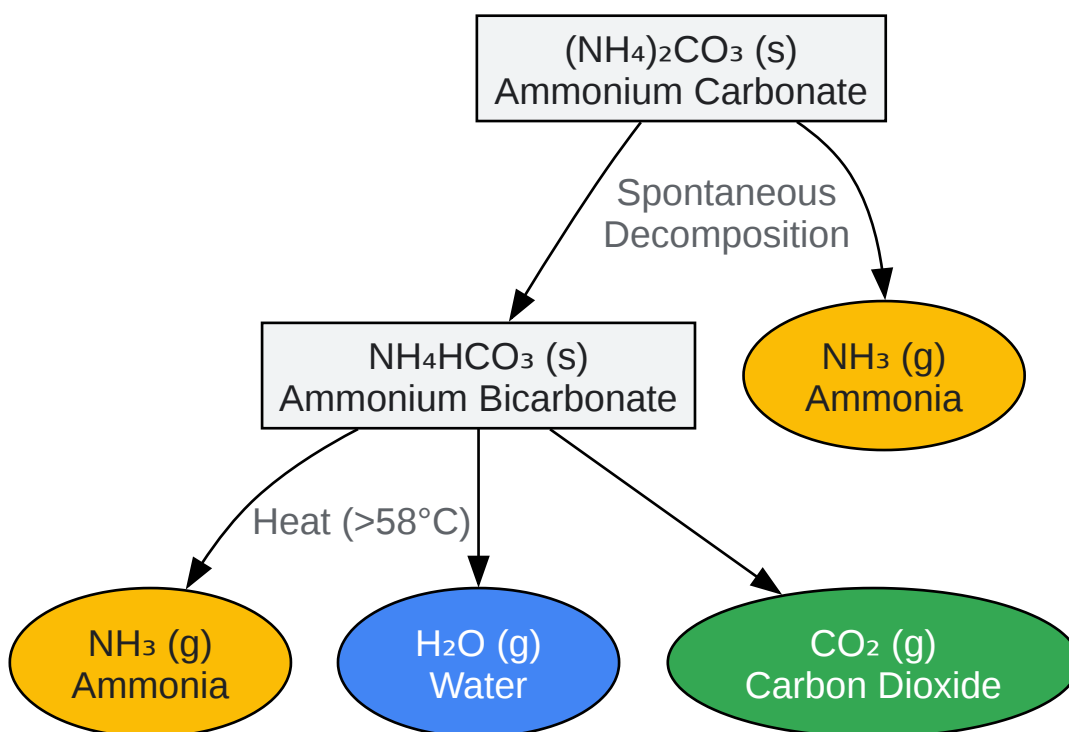
- Work Area Setup:
  - Perform all steps inside a certified chemical fume hood with the sash at the lowest practical height.
  - Ensure the fume hood is operational and providing adequate airflow.[\[5\]](#)
  - Place a magnetic stir plate inside the hood.
- Personal Protective Equipment (PPE):
  - Don all required PPE before handling the chemical.
- Weighing the **Ammonium Carbonate**:
  - Tare a weigh boat on an analytical balance.
  - Carefully weigh out the required mass of **ammonium carbonate** (96.09 g for 1L of 1M solution).
  - Minimize the time the stock container is open. Close it tightly immediately after dispensing the solid.
  - Avoid creating dust when transferring the solid.[\[5\]](#)
- Dissolution:
  - Measure approximately 80% of the final required volume of chilled deionized water into a beaker.

- Place the beaker on the magnetic stir plate in the fume hood and add the stir bar.
- Slowly and carefully add the weighed **ammonium carbonate** to the water while stirring gently. Avoid splashing. Do not add the water to the solid, as this can cause clumping and release more gas.
- Keep the solution cool; do not use hot water as it will accelerate decomposition.[3]
- Final Volume Adjustment and Storage:
  - Once the solid is fully dissolved, transfer the solution to a volumetric flask.
  - Bring the solution to the final volume with chilled deionized water.
  - Stopper the flask and invert gently several times to ensure homogeneity.
  - Transfer the final solution to a clearly labeled, tightly sealed storage bottle.
  - Store the solution in a cool, well-ventilated area, or refrigerate if appropriate for the intended application.
- Cleanup:
  - Wipe down the spatula, weigh boat, and work surface inside the fume hood with a damp cloth or sponge to remove any residual powder.[5]
  - Wash all glassware thoroughly.

## Visualizations

### Decomposition Pathway

The thermal decomposition of **ammonium carbonate** is a multi-step process that releases ammonia gas.

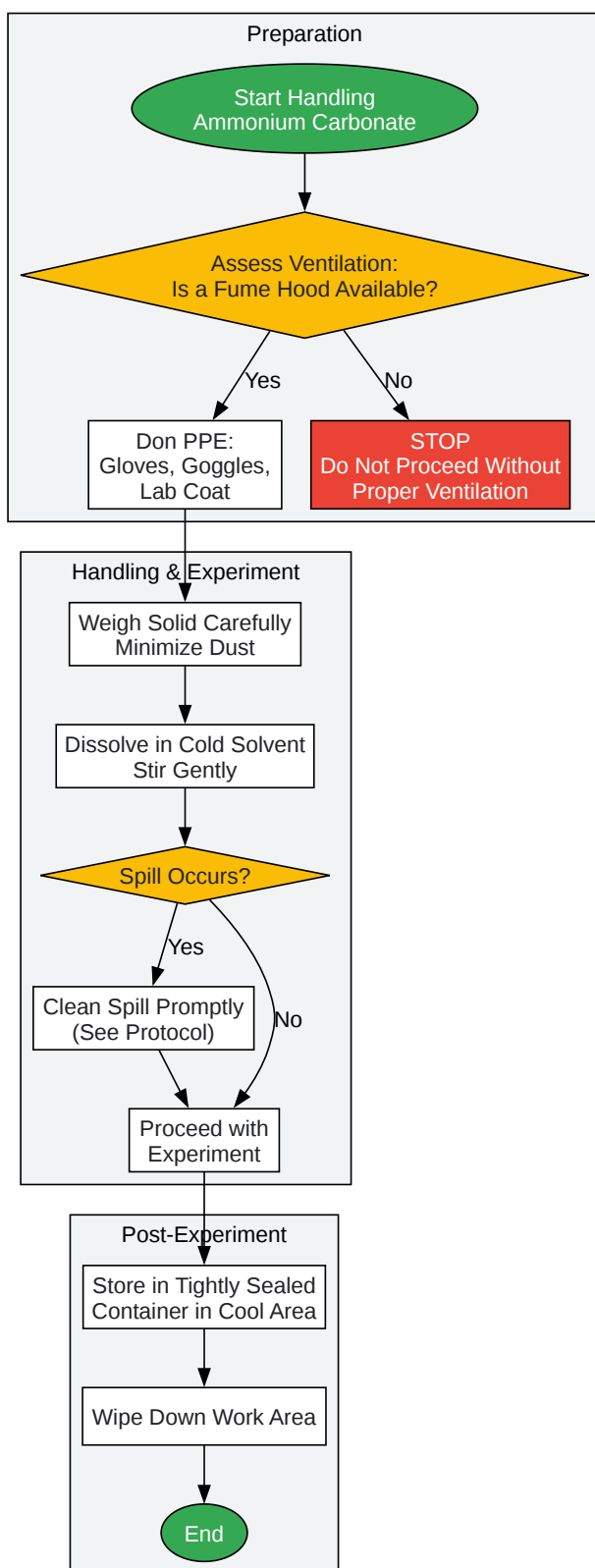


[Click to download full resolution via product page](#)

Decomposition of **Ammonium Carbonate**.

## Safe Handling Workflow

This workflow outlines the key steps and decision points for safely handling **ammonium carbonate** to minimize odor and exposure.



[Click to download full resolution via product page](#)

Workflow for safely handling **ammonium carbonate**.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Reddit - The heart of the internet [reddit.com]
- 2. Ammonium Carbonate | CH<sub>2</sub>O<sub>3</sub>.2H<sub>3</sub>N | CID 517111 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ammonium carbonate - Sciencemadness Wiki [sciencemadness.org]
- 4. ammoniagas.com [ammoniagas.com]
- 5. essecousa.com [essecousa.com]
- 6. ams.usda.gov [ams.usda.gov]
- 7. Disappearing powder | MEL Chemistry [melscience.com]
- 8. m.youtube.com [m.youtube.com]
- 9. quora.com [quora.com]
- 10. researchgate.net [researchgate.net]
- 11. Effects of ammonium bicarbonate on the electrospray mass spectra of proteins: evidence for bubble-induced unfolding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. d-nb.info [d-nb.info]
- To cite this document: BenchChem. [Managing the strong ammonia odor of ammonium carbonate in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10773702#managing-the-strong-ammonia-odor-of-ammonium-carbonate-in-the-lab]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)